

Application Notes and Protocols for Vinbarbital in Neuroscience Research

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Compound of Interest

Compound Name: **Vinbarbital**
Cat. No.: **B10784607**

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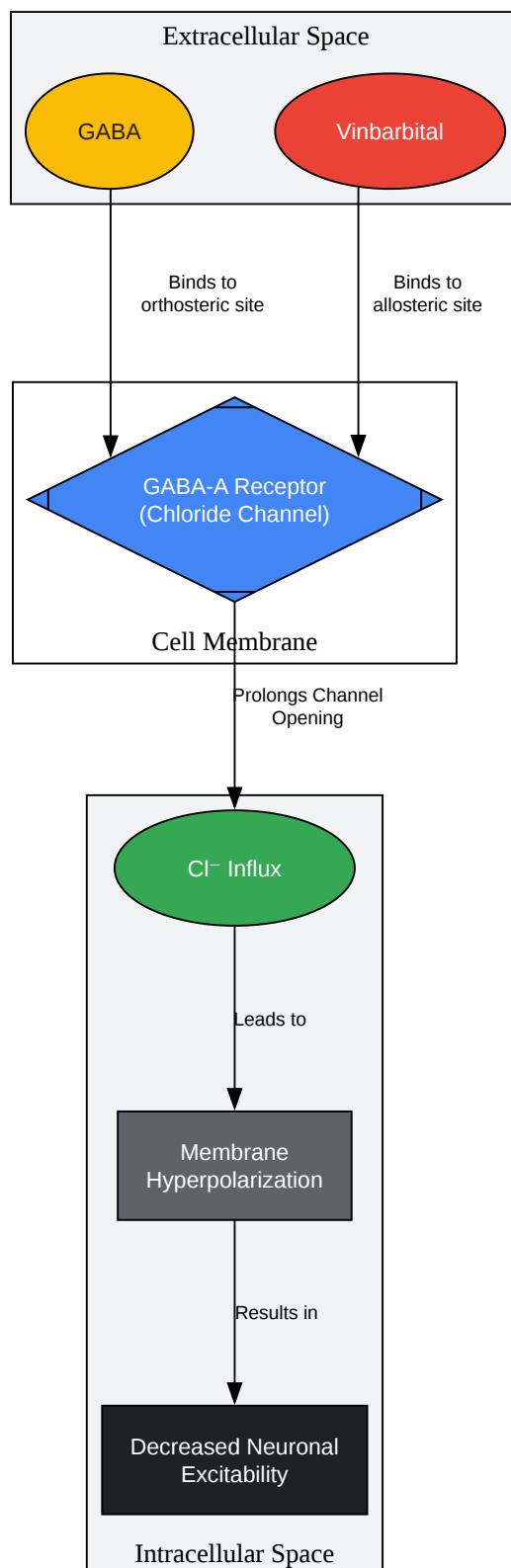
Introduction

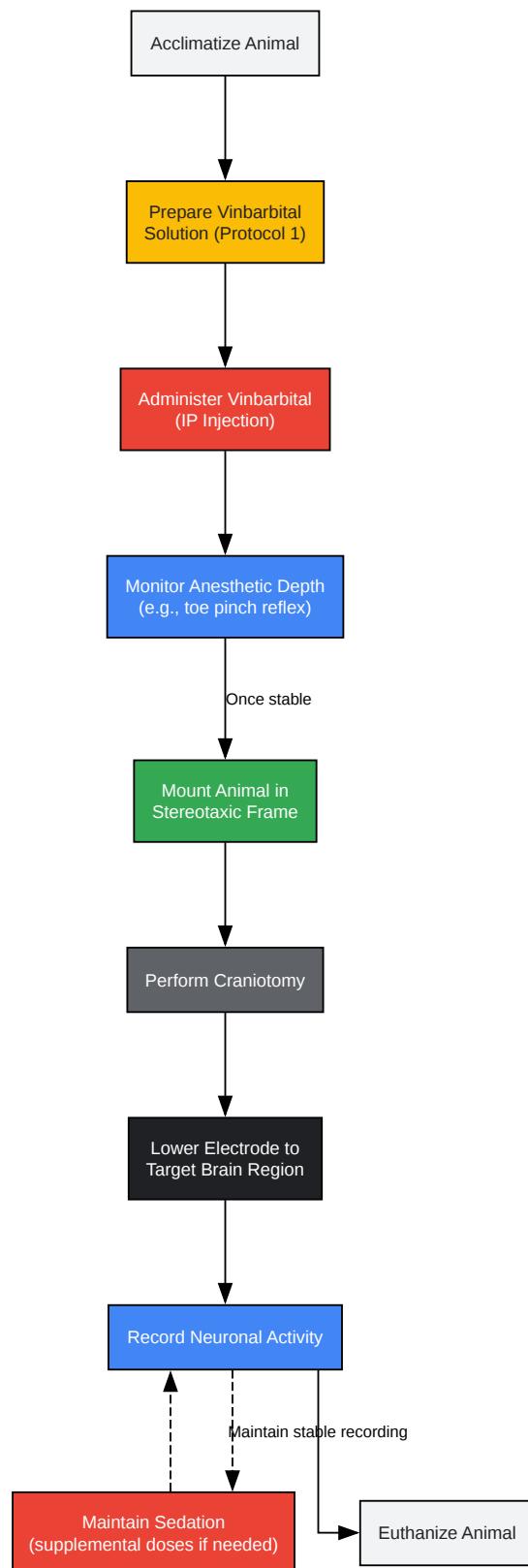
Vinbarbital is a barbiturate derivative that acts as a positive allosteric modulator of the gamma-aminobutyric acid type A (GABA-A) receptor.[1][2][3] Historically, it was utilized as a sedative and hypnotic agent.[4] In the context of neuroscience research, **Vinbarbital** can be a valuable tool for studying inhibitory neurotransmission, synaptic plasticity, and for inducing sedation or anesthesia in animal models. Due to its classification as an intermediate-acting barbiturate, its effects are of moderate duration.[5][6] While specific modern research applications for **Vinbarbital** are limited due to its replacement by agents with more favorable safety profiles, its mechanism of action is well-understood within the broader class of barbiturates.[2][3] These notes provide an overview of its potential applications and generalized protocols based on the known properties of intermediate-acting barbiturates.

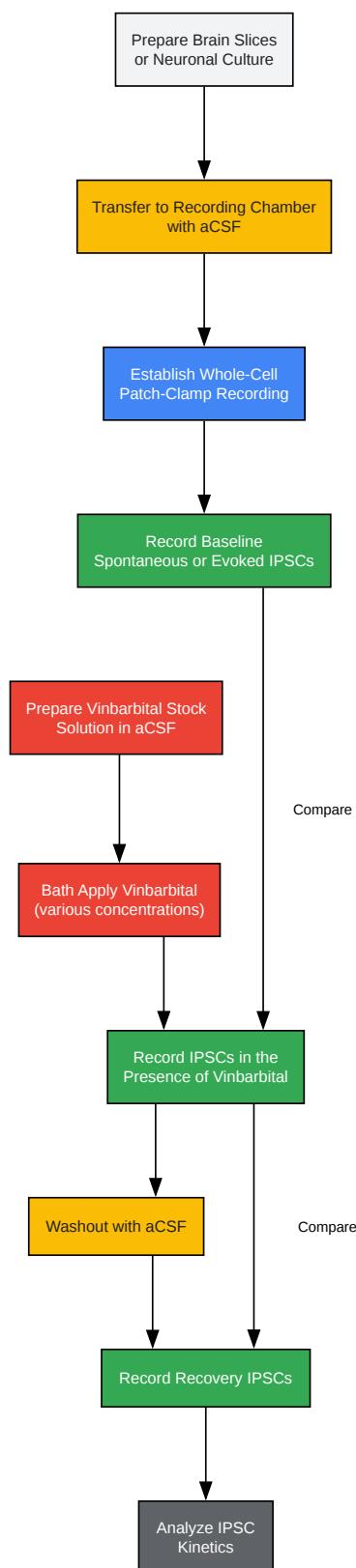
Mechanism of Action

Vinbarbital, like other barbiturates, enhances the effect of GABA at the GABA-A receptor.[1][5] It binds to a distinct allosteric site on the receptor complex, increasing the duration of chloride channel opening initiated by GABA.[2] This prolonged opening leads to an increased influx of chloride ions into the neuron, resulting in hyperpolarization of the cell membrane and a potentiation of the inhibitory postsynaptic potential (IPSP).[7][8] At higher concentrations, barbiturates can also directly activate the GABA-A receptor, mimicking the effect of GABA.[3] This dual action contributes to their sedative, hypnotic, and anesthetic properties.

Signaling Pathway Diagram





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References

- 1. Barbiturates drug profile | www.euda.europa.eu [euda.europa.eu]
- 2. Barbiturate - Wikipedia [en.wikipedia.org]
- 3. acnp.org [acnp.org]
- 4. Vinbarbital - Expert Committee on Drug Dependence Information Repository [ecddrepository.org]
- 5. news-medical.net [news-medical.net]
- 6. my.clevelandclinic.org [my.clevelandclinic.org]
- 7. Barbiturates - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. Diazepam and (--)pentobarbital: fluctuation analysis reveals different mechanisms for potentiation of gamma-aminobutyric acid responses in cultured central neurons - PubMed [pubmed.ncbi.nlm.nih.gov]
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